

sodium stibogluconate molecular formula and CAS number

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Compound of Interest

Compound Name: *Stibogluconate*

Cat. No.: *B12781985*

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Sodium Stibogluconate: An In-depth Technical Overview

This guide provides essential chemical and structural information for sodium **stibogluconate**, a pentavalent antimony compound recognized for its therapeutic applications, particularly in the treatment of leishmaniasis. The following sections detail its molecular formula and Chemical Abstracts Service (CAS) number, presented for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

Sodium **stibogluconate** is a complex substance, and its precise chemical structure can be ambiguous, with solutions potentially containing multiple antimony compounds.^[1]

Nevertheless, key identifiers have been established for its nonahydrate form, which are crucial for regulatory and research purposes.

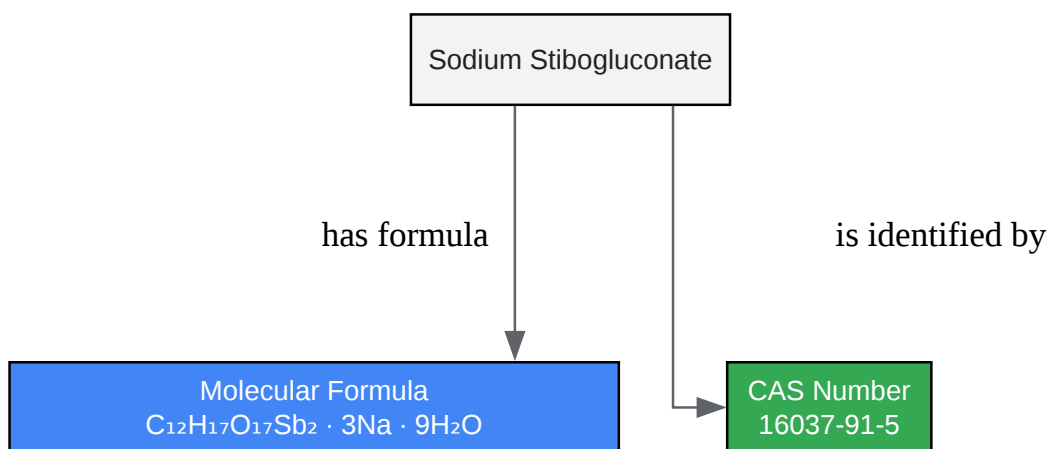
Below is a summary of the primary chemical identifiers for sodium **stibogluconate**.

| Identifier | Value |
|-------------------|---|
| Molecular Formula | $\text{C}_{12}\text{H}_{17}\text{O}_{17}\text{Sb}_2 \cdot 3\text{Na} \cdot 9\text{H}_2\text{O}$ [2] |
| CAS Number | 16037-91-5[2] |
| Synonyms | Antimony Sodium Gluconate, SSG[2] |

It is important to note that while the nonahydrate form is commonly cited, other sources may list slightly different molecular formulas, which could be attributed to variations in the degree of hydration.[3][4]

Structural and Relational Overview

The following diagram illustrates the fundamental relationship between the compound's common name, its empirical formula, and its unique CAS registry number. This visualization provides a clear, logical connection between these key identifiers.



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Sodium **Stibogluconate** Identifiers.

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